

# Technical Guide: Physicochemical Properties of 4,6-Dichloro-5-nitropyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,6-Dichloro-5-nitropyrimidine

Cat. No.: B016160

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4,6-dichloro-5-nitropyrimidine**, a key intermediate in the synthesis of various biologically active molecules.<sup>[1]</sup> This document includes a summary of its physical properties, detailed experimental protocols for thermal analysis, and a diagram illustrating its synthetic context.

## Core Physicochemical Data

**4,6-Dichloro-5-nitropyrimidine** is a solid at room temperature, appearing as a white to pale brown crystalline substance.<sup>[1][2]</sup> Its key physical properties are summarized in the table below.

Property	Value	Source
Melting Point	100 - 103 °C	<sup>[1][2][3][4]</sup>
Boiling Point	Data not available	
Molecular Formula	C <sub>4</sub> HCl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	<sup>[1]</sup>
Molecular Weight	193.98 g/mol	<sup>[1][3]</sup>
Appearance	White to off-white to pale brown solid	<sup>[1][2]</sup>

Note: The boiling point for **4,6-dichloro-5-nitropyrimidine** is not readily available in scientific literature, which may suggest that the compound decomposes at elevated temperatures before reaching a boiling point.

## Experimental Protocols

The following are detailed methodologies for the determination of the melting point of solid organic compounds like **4,6-dichloro-5-nitropyrimidine**.

### Melting Point Determination using a Capillary Tube Method (Thiele Tube or Melting Point Apparatus)

This method is a standard procedure for determining the melting point of a crystalline solid.

Apparatus:

- Glass capillary tubes (sealed at one end)
- Thermometer
- Thiele tube or a commercial melting point apparatus
- Heating medium (e.g., mineral oil for Thiele tube)
- Spatula
- Mortar and pestle (optional, for pulverizing the sample)

Procedure:

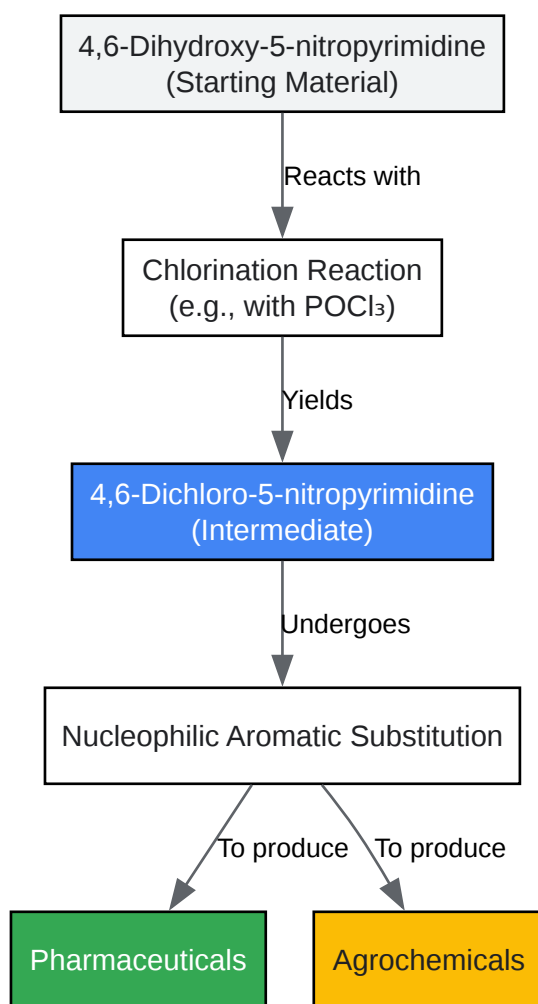
- **Sample Preparation:** A small amount of dry **4,6-dichloro-5-nitropyrimidine** is finely powdered. The open end of a glass capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end.<sup>[5][6][7]</sup> The sample should be packed to a height of 1-2 mm.<sup>[5][6]</sup>
- **Apparatus Setup:**

- Thiele Tube: The capillary tube is attached to a thermometer with a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. The thermometer and attached capillary are then inserted into the Thiele tube containing a heating oil.[5]
- Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.[2][7]
- Heating: The apparatus is heated gently. For a preliminary determination, a rapid heating rate can be used to find an approximate melting range. For an accurate measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.[2][7]
- Observation and Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[2][7][8] For a pure compound, this range is typically narrow (0.5-1.0 °C).[2]

## Synthetic Pathway and Applications

**4,6-Dichloro-5-nitropyrimidine** is a versatile synthetic intermediate.[1] It is commonly used in the development of pharmaceuticals, particularly for cancer and bacterial infection treatments, as well as in the formulation of agrochemicals like herbicides and fungicides.[1] Its synthesis typically involves the chlorination of 4,6-dihydroxy-5-nitropyrimidine.

Below is a diagram illustrating the logical workflow of its synthesis and subsequent application.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow of **4,6-dichloro-5-nitropyrimidine**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. 4,6-ジクロロ-5-ニトロピリミジン ≥97% | Sigma-Aldrich [sigmaaldrich.com]

- 4. 4,6-Dichloro-5-nitropyrimidine | 4316-93-2 [chemicalbook.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. byjus.com [byjus.com]
- 7. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 8. pennwest.edu [pennwest.edu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4,6-Dichloro-5-nitropyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016160#4-6-dichloro-5-nitropyrimidine-melting-point-and-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)